

5-Indanol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Indanol

Cat. No.: B105451

[Get Quote](#)

5-Indanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the chemical properties, structure, and synthesis of **5-Indanol**, a key intermediate in organic synthesis with noted biological activities. The information is presented to support research and development endeavors in medicinal chemistry and related fields.

Core Chemical Properties

5-Indanol, also known as 5-hydroxyindane, is a bicyclic aromatic alcohol. Its physical and chemical properties are summarized in the table below, providing a foundational dataset for experimental design and computational modeling.

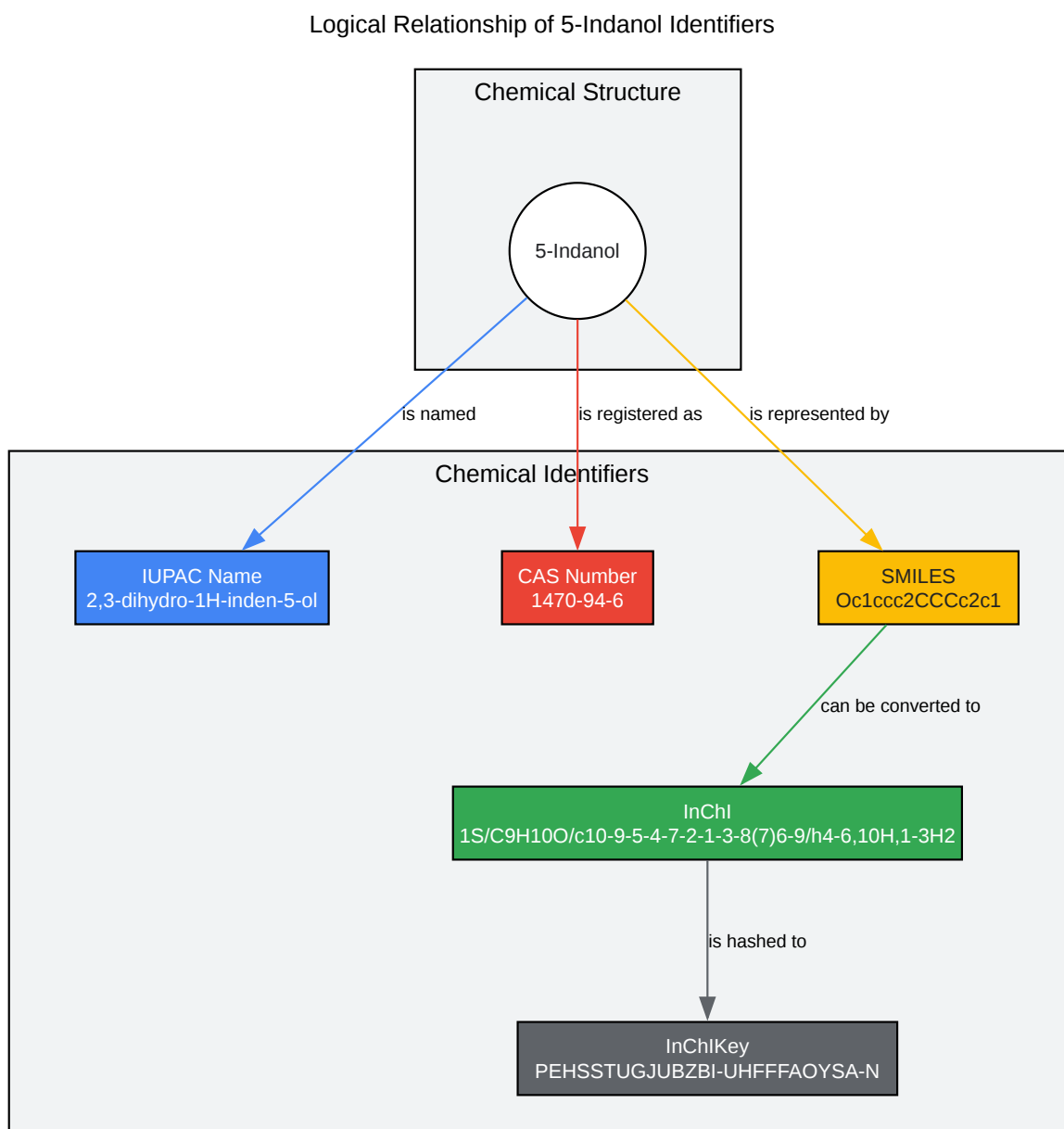
Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O	[1][2]
Molecular Weight	134.18 g/mol	
Melting Point	51-53 °C	[3]
Boiling Point	255 °C	[3]
Flash Point	110 °C (closed cup)	[1]
Density	0.8540 g/cm ³ (estimate)	[3]
Solubility	6.3 g/L	[3]
pKa	10.37 ± 0.20 (Predicted)	[3]
Appearance	Light brown to grey-brown crystalline powder	[4][5]

Structural Information and Identifiers

The structural identity of **5-Indanol** is well-defined by various nomenclature and registry systems. This information is critical for accurate database searching and regulatory submissions.

Identifier	Value	Source(s)
IUPAC Name	2,3-dihydro-1H-inden-5-ol	
CAS Number	1470-94-6	[6]
SMILES	<chem>Oc1ccc2CCCCc2c1</chem>	
InChI	1S/C9H10O/c10-9-5-4-7-2-1-3-8(7)6-9/h4-6,10H,1-3H2	[6]
InChIKey	PEHSSTUGJUBZBI-UHFFFAOYSA-N	[6]

Below is a diagram illustrating the relationship between the various identifiers and the chemical structure of **5-Indanol**.



[Click to download full resolution via product page](#)

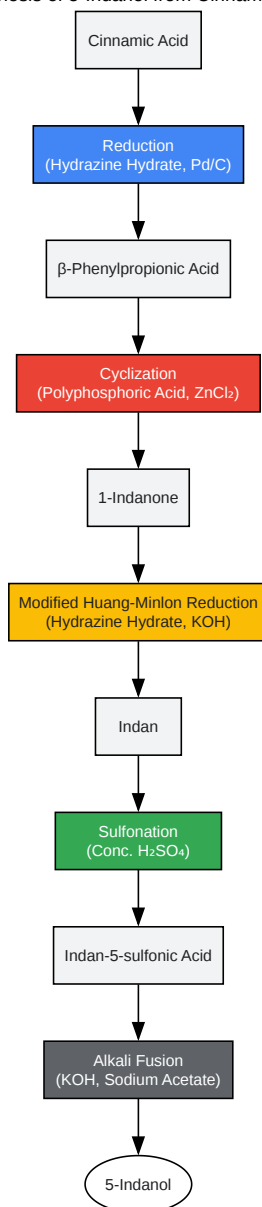
Logical Relationship of **5-Indanol** Identifiers

Experimental Protocols

Synthesis of 5-Indanol

A multi-step synthesis for **5-Indanol** has been described, starting from cinnamic acid.^[7] This method avoids the need for high-pressure operations, making it a more accessible route for many laboratories.^[7] The overall workflow is depicted below.

Synthesis of 5-Indanol from Cinnamic Acid

[Click to download full resolution via product page](#)Synthesis of **5-Indanol** from Cinnamic Acid

Detailed Methodology:

- **Reduction of Cinnamic Acid:** Cinnamic acid is reduced to β -phenylpropionic acid using hydrazine hydrate in the presence of a palladium on activated carbon catalyst in a basic aqueous solution.^[7]
- **Cyclization to 1-Indanone:** The resulting β -phenylpropionic acid is cyclized to 1-indanone using polyphosphoric acid containing zinc chloride at elevated temperatures.^[7]
- **Reduction to Indan:** 1-Indanone is then reduced to indan via a modified Huang-Minlon reduction, employing hydrazine hydrate and potassium hydroxide in diethylene glycol.^[7]
- **Sulfonation of Indan:** Indan is sulfonated with concentrated sulfuric acid to yield indan-5-sulfonic acid.^[7]
- **Alkali Fusion to 5-Indanol:** The potassium salt of indan-5-sulfonic acid is fused with a mixture of potassium hydroxide and sodium acetate at high temperatures (275-285 °C).^[7] The resulting product is then acidified, extracted, and purified by vacuum distillation to yield **5-Indanol**.^[7]

Analytical Characterization

The structural confirmation of **5-Indanol** is typically achieved through standard spectroscopic methods. While specific detailed protocols for **5-Indanol** are not extensively published, the general procedures are as follows:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are used to elucidate the carbon-hydrogen framework of the molecule. ChemicalBook provides access to the ^1H NMR spectrum for **5-Indanol**.^[8]
- **Infrared (IR) Spectroscopy:** IR spectroscopy is employed to identify the characteristic functional groups, notably the hydroxyl (-OH) group and the aromatic ring. PubChem lists IR spectral data for **5-Indanol**.^[6]
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.

Reactivity, Stability, and Biological Activity

Reactivity: **5-Indanol** participates in typical reactions of phenols, such as oxidation and electrophilic aromatic substitution.[9] It serves as a valuable intermediate in the synthesis of more complex molecules. For instance, it is a reagent in the preparation of Sodium Indanylcarginicillin, a β -lactam antibiotic.[3][4]

Stability and Storage: **5-Indanol** should be stored in a well-closed container at temperatures between 10°C and 25°C.[1]

Biological Activity: **5-Indanol** has been identified as a weak inhibitor of human melanoma tyrosinase.[3][4] Furthermore, its derivative, Sodium Indanylcarginicillin, has been shown to possess blood pressure-lowering effects in mammals.[3][4] The broader indanone scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antiviral, anti-inflammatory, analgesic, and anticancer properties.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Indanol | 1470-94-6 | FI42892 | Biosynth [biosynth.com]
- 2. GSRS [precision.fda.gov]
- 3. 5-INDANOL One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. 5-INDANOL | 1470-94-6 [chemicalbook.com]
- 5. 5-Indanol - Hazardous Agents | Haz-Map [haz-map.com]
- 6. 5-Indanol | C9H10O | CID 15118 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pp.bme.hu [pp.bme.hu]
- 8. 5-INDANOL(1470-94-6) 1H NMR spectrum [chemicalbook.com]
- 9. CAS 1470-94-6: 5-Indanol | CymitQuimica [cymitquimica.com]
- 10. Recent developments in biological activities of indanones - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [5-Indanol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105451#5-indanol-chemical-properties-and-structure\]](https://www.benchchem.com/product/b105451#5-indanol-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com